

# 3-Chloro-4-methylbenzenesulfonyl fluoride

## physical and chemical properties

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### Compound of Interest

Compound Name: 3-Chloro-4-methylbenzenesulfonyl  
fluoride

Cat. No.: B1296305

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## An In-depth Technical Guide to 3-Chloro-4-methylbenzenesulfonyl Fluoride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **3-Chloro-4-methylbenzenesulfonyl fluoride**, a versatile reagent with growing importance in chemical synthesis and drug discovery. This document details its structural and physicochemical characteristics, reactivity, and potential applications, supported by experimental data and protocols.

### Core Properties and Data

**3-Chloro-4-methylbenzenesulfonyl fluoride** is an aromatic sulfonyl fluoride compound. Its structure features a benzene ring substituted with a chloro group, a methyl group, and a sulfonyl fluoride functional group.

Table 1: Physical and Chemical Properties of **3-Chloro-4-methylbenzenesulfonyl Fluoride**

| Property          | Value  | Source(s) |
|-------------------|--|-----------|
| CAS Number        | 25300-22-5   | [1][2][3] |
| Molecular Formula | C <sub>7</sub> H <sub>6</sub> ClFO <sub>2</sub> S          | [1][2][3] |
| Molecular Weight  | 208.64 g/mol   | [2]       |
| Boiling Point     | 262.9 °C at 760 mmHg                                       |           |
| Density           | 1.406 g/cm <sup>3</sup>                                    |           |
| Flash Point       | 112.8 °C   |           |
| Melting Point     | Not available  |           |
| Solubility        | Soluble in many organic solvents; low solubility in water. | [4]       |

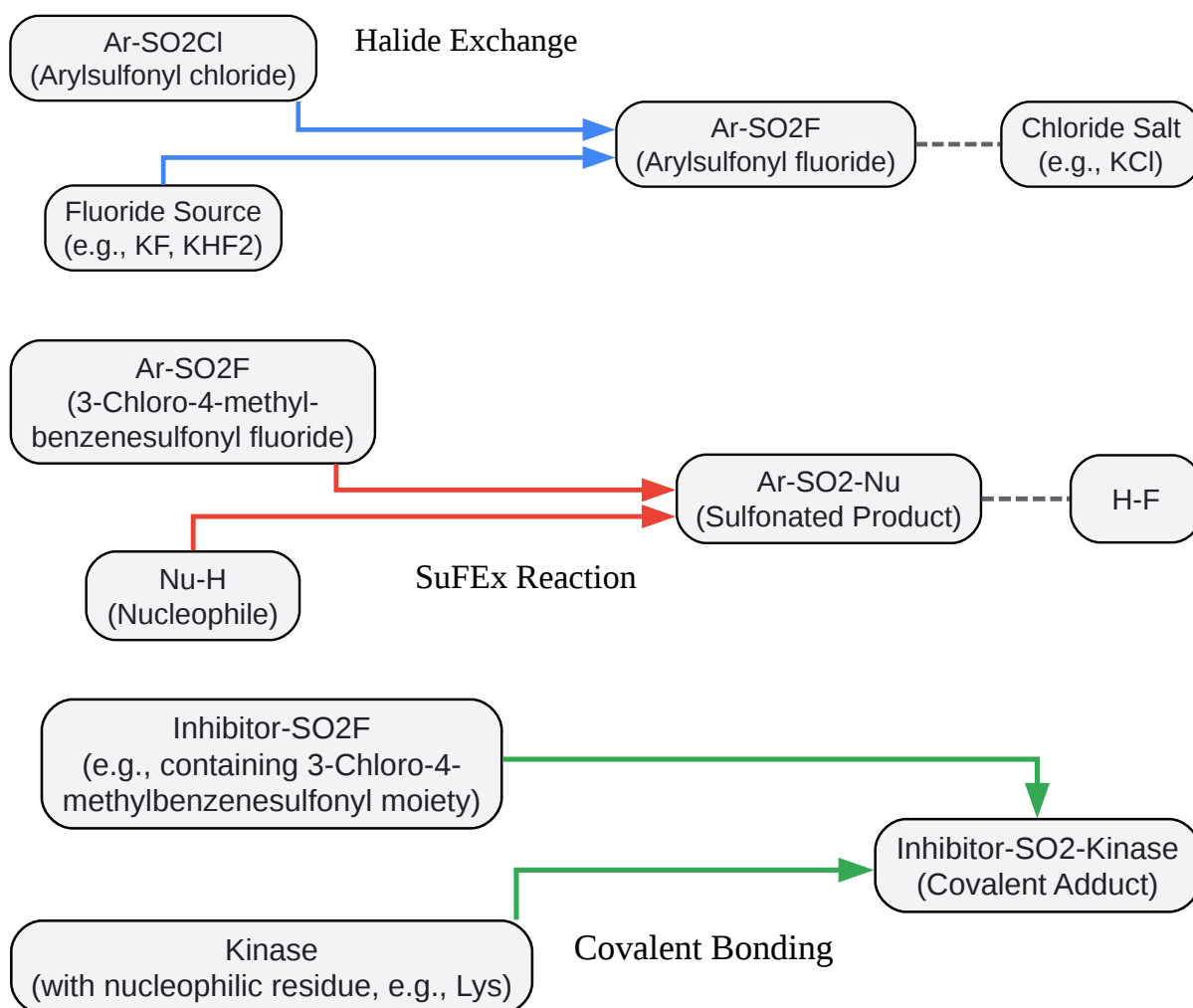
## Synthesis and Reactivity

A common synthetic route to arylsulfonyl fluorides involves the conversion of the corresponding sulfonyl chlorides. While a specific detailed protocol for the synthesis of **3-Chloro-4-methylbenzenesulfonyl fluoride** is not readily available in the provided search results, a general approach can be inferred from the synthesis of similar compounds.

### General Synthetic Approach: Halide Exchange

A prevalent method for synthesizing sulfonyl fluorides is through the halide exchange reaction of the corresponding sulfonyl chloride with a fluoride salt.

Diagram 1: General Synthesis of Arylsulfonyl Fluorides



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## References

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